

Protocol for High-Temperature Exhaust Dyeing with Disperse Black 9

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Compound of Interest

Compound Name: Disperse Black 9

Cat. No.: B079072

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Application Notes

This document provides a detailed protocol for the high-temperature exhaust dyeing of polyester substrates using **Disperse Black 9**. This protocol is intended for researchers, scientists, and professionals in the fields of textile chemistry and material science. **Disperse Black 9** is a high-energy disperse dye suitable for achieving deep black shades on polyester fibers. The high-temperature exhaust method is employed to ensure optimal dye penetration and fixation, resulting in excellent colorfastness properties.

The procedure involves several key stages: preparation of the dye bath with necessary auxiliaries, a controlled heating and dyeing cycle, and a post-dyeing reduction clearing treatment to remove unfixed surface dye, which is crucial for achieving superior wash and rub fastness. Adherence to the specified parameters for temperature, pH, and chemical concentrations is critical for reproducible and high-quality results. Safety precautions should be observed when handling all chemicals, particularly at elevated temperatures.

Key Experimental Parameters

The following tables summarize the quantitative data for the high-temperature exhaust dyeing protocol with **Disperse Black 9**.

Table 1: Dye Bath Composition

Component	Concentration	Purpose
Disperse Black 9	10-18% (owf)	Colorant
Dispersing Agent	1.0 - 2.0 g/L	Prevents dye agglomeration
Leveling Agent	0.5 - 1.5 g/L	Promotes uniform dye uptake
Acetic Acid (or pH buffer)	0.5 - 1.5 g/L	To maintain pH 4.5 - 5.5
Liquor Ratio	1:10 - 1:20	Ratio of goods to liquor

Table 2: Dyeing Cycle Parameters

Process Step	Temperature	Duration	Rate of Rise/Cool
Set dye bath	60°C	15 minutes	-
Ramp to dyeing temperature	60°C to 135°C	~37.5 minutes	2°C/minute
Hold at dyeing temperature	135°C	60 minutes	-
Cool to reduction clearing	135°C to 80°C	~27.5 minutes	2°C/minute

Table 3: Reduction Clearing Bath Composition and Parameters

Component / Parameter	Value	Purpose
Sodium Hydrosulfite	2.0 g/L	Reducing agent to strip surface dye
Caustic Soda (NaOH)	2.0 g/L	Provides alkaline medium for reduction
Temperature	80°C	-
Duration	20 minutes	-

Experimental Protocol

1. Pre-treatment of Polyester Substrate:

- Ensure the polyester fabric is thoroughly scoured and free from any impurities, oils, or sizes that might interfere with dye uptake.
- The fabric should be wetted out before introducing it to the dye bath.

2. Dye Bath Preparation:

- Prepare the dye bath in a high-temperature dyeing vessel with the required volume of water according to the chosen liquor ratio (e.g., 1:10).
- Add the dispersing agent and leveling agent to the bath and ensure they are well dissolved.
- Adjust the pH of the dye bath to 4.5 - 5.5 using acetic acid.
- In a separate container, prepare a dispersion of **Disperse Black 9** by pasting the dye with a small amount of water and then diluting it with warm water. Add this dispersion to the dye bath.

3. Dyeing Cycle:

- Introduce the pre-wetted polyester fabric into the dye bath at 60°C.
- Run the dyeing machine for 15 minutes at this temperature to ensure even impregnation of the fabric.
- Increase the temperature of the dye bath to 135°C at a controlled rate of 2°C per minute.^[1]
- Hold the temperature at 135°C for 60 minutes to allow for dye diffusion and fixation.^[1]
- After the holding period, cool the dye bath down to 80°C at a rate of 2°C per minute.

4. Rinsing:

- Drain the dye bath.

- Rinse the dyed fabric with hot water to remove any residual dye liquor.

5. Reduction Clearing:

- Prepare a fresh bath at 80°C.
- Add caustic soda (2.0 g/L) and sodium hydrosulfite (2.0 g/L) to the bath.[\[2\]](#)
- Treat the dyed fabric in this reduction clearing bath for 20 minutes at 80°C to remove any unfixed disperse dye from the fiber surface.[\[3\]](#)
- Drain the reduction clearing bath.

6. Post-clearing Rinsing and Neutralization:

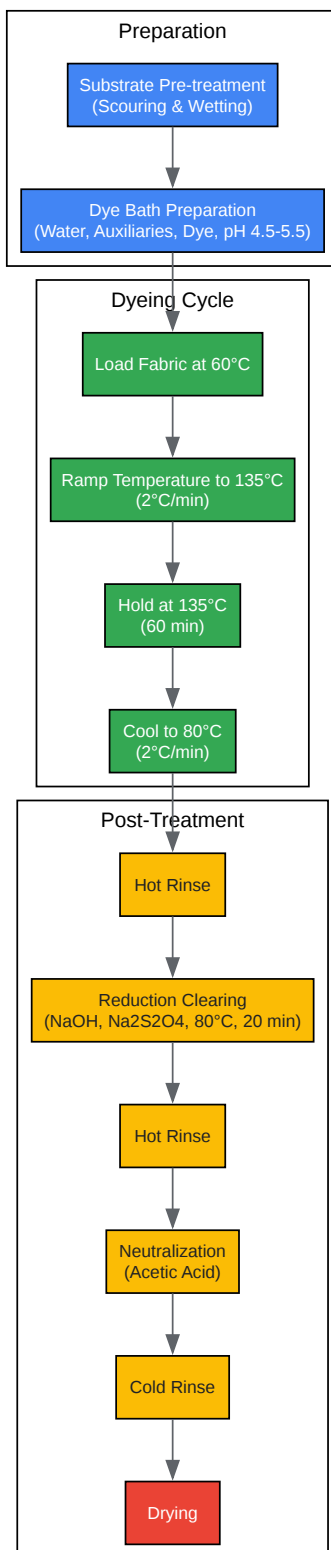
- Rinse the fabric thoroughly with hot water.
- Neutralize the fabric in a bath containing a small amount of acetic acid to remove any residual alkali.
- Perform a final cold water rinse.

7. Drying:

- Hydroextract the dyed and treated fabric to remove excess water.
- Dry the fabric in a suitable oven or stenter.

Visualizations

High-Temperature Exhaust Dyeing Workflow for Disperse Black 9

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Caption: High-Temperature Exhaust Dyeing Workflow.

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